

Apritone: A Technical Guide to its Discovery, Synthesis, and Chemical Properties

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Compound of Interest

Compound Name:	Apritone
CAS No.:	68133-79-9
Cat. No.:	B1237439

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Abstract

Apritone, chemically known as 2-(3,7-dimethyl-2,6-octadienyl)cyclopentanone, is a significant aroma chemical prized for its tenacious and characteristic ripe apricot and peach fragrance profile. This technical guide provides an in-depth exploration of the history of its discovery, a detailed account of its chemical synthesis, and a compilation of its physicochemical properties. The synthesis section includes a plausible experimental protocol based on established organic chemistry reactions. Furthermore, this document presents key quantitative data in a structured format and visualizes the synthetic pathway using the DOT language for clarity.

Discovery and History

The discovery of **Apritone** is intrinsically linked to the fine chemical and fragrance industry's quest for novel, stable, and impactful scent molecules. While not found in nature, **Apritone** was developed through targeted chemical synthesis to mimic and enhance fruity fragrance profiles. The development of **Apritone** is closely associated with Bedoukian Research, Inc., a company founded by Dr. Paul Bedoukian in 1972, which specializes in high-quality specialty aroma

molecules.[1] It is highly probable that **Apritone** was one of the early successes of the company, designed to meet the demand for potent and lasting fruity notes in perfumery and flavor applications.

The creation of **Apritone** represents a shift from reliance on natural extracts to the rational design and synthesis of aroma chemicals. Its discovery was not a singular event of isolation from a natural source, but rather a culmination of synthetic organic chemistry expertise aimed at achieving a specific olfactory target.

Physicochemical and Olfactory Properties

Apritone is a colorless to pale yellow liquid with a powerful and persistent fruity odor.[2][3][4] Its scent is predominantly described as that of ripe, fleshy apricots, with undertones of peach and a hint of jasmine.[5][6][7] This complex olfactory profile makes it a valuable ingredient in a wide range of fragrance and flavor compositions, from fine perfumes to personal care products and food flavorings.[3][7][8]

Table 1: Physicochemical Properties of **Apritone**

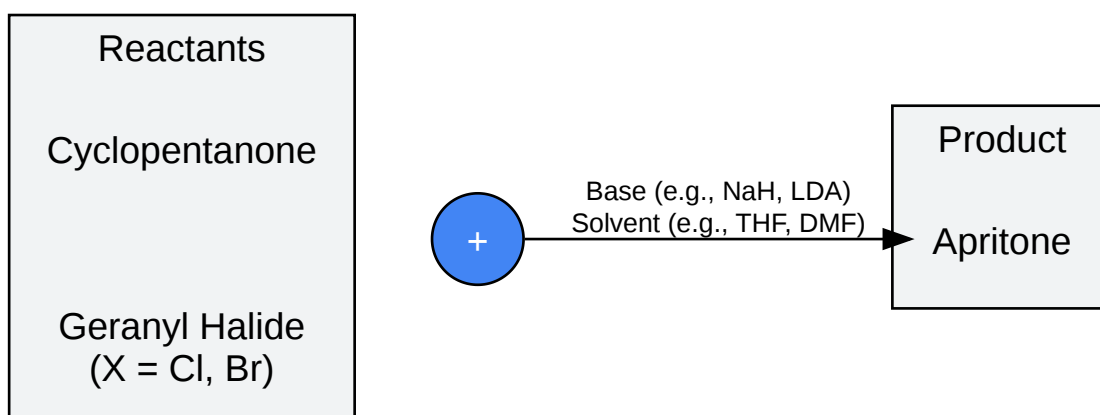
Property	Value	Reference
CAS Number	68133-79-9	[5][6]
Molecular Formula	C ₁₅ H ₂₄ O	[3]
Molecular Weight	220.35 g/mol	[3][9]
Appearance	Colorless to pale yellow liquid	[2][3][4]
Purity (sum of isomers)	≥96.5%	[3][4]
Main Isomer	≥50.0%	[3][4]
Secondary Isomer	30.0% - 50.0%	[3][4]
Specific Gravity (@ 25°C)	0.91100 to 0.91600	[1]
Refractive Index (@ 20°C)	1.48200 to 1.48900	[1]
Boiling Point	298.5°C (EPI 4.0)	[3][4]
Flash Point	282°F (CC)	[3][4]
Solubility	Insoluble in water; soluble in alcohol	[2][3][4]

Chemical Synthesis

The most logical and industrially viable method for the synthesis of **Apritone** is the α -alkylation of cyclopentanone with a suitable geranyl derivative. This reaction involves the formation of a cyclopentanone enolate, which then acts as a nucleophile, attacking an electrophilic geranyl species, typically geranyl chloride or geranyl bromide, in an SN2 reaction.

General Reaction Scheme

The overall synthetic transformation can be depicted as follows:



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General synthesis of **Apritone**.

Detailed Experimental Protocol

The following is a plausible, detailed experimental protocol for the synthesis of **Apritone**, compiled from standard procedures for enolate alkylation and the preparation of the necessary reagents.

Part A: Preparation of Geranyl Chloride from Geraniol

This procedure is adapted from established methods for converting allylic alcohols to chlorides with minimal rearrangement.[10]

- **Reaction Setup:** A 250 mL, three-necked, round-bottomed flask is equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere.
- **Reagents:** The flask is charged with triphenylphosphine (28.8 g, 0.11 mol) dissolved in carbon tetrachloride (150 mL).
- **Reaction:** A solution of geraniol (15.4 g, 0.10 mol) in carbon tetrachloride (50 mL) is added dropwise to the stirred solution at 0°C (ice bath).
- **Work-up:** After the addition is complete, the reaction mixture is stirred at room temperature for 3 hours. The resulting precipitate of triphenylphosphine oxide is removed by filtration and washed with pentane. The combined filtrate is concentrated under reduced pressure.

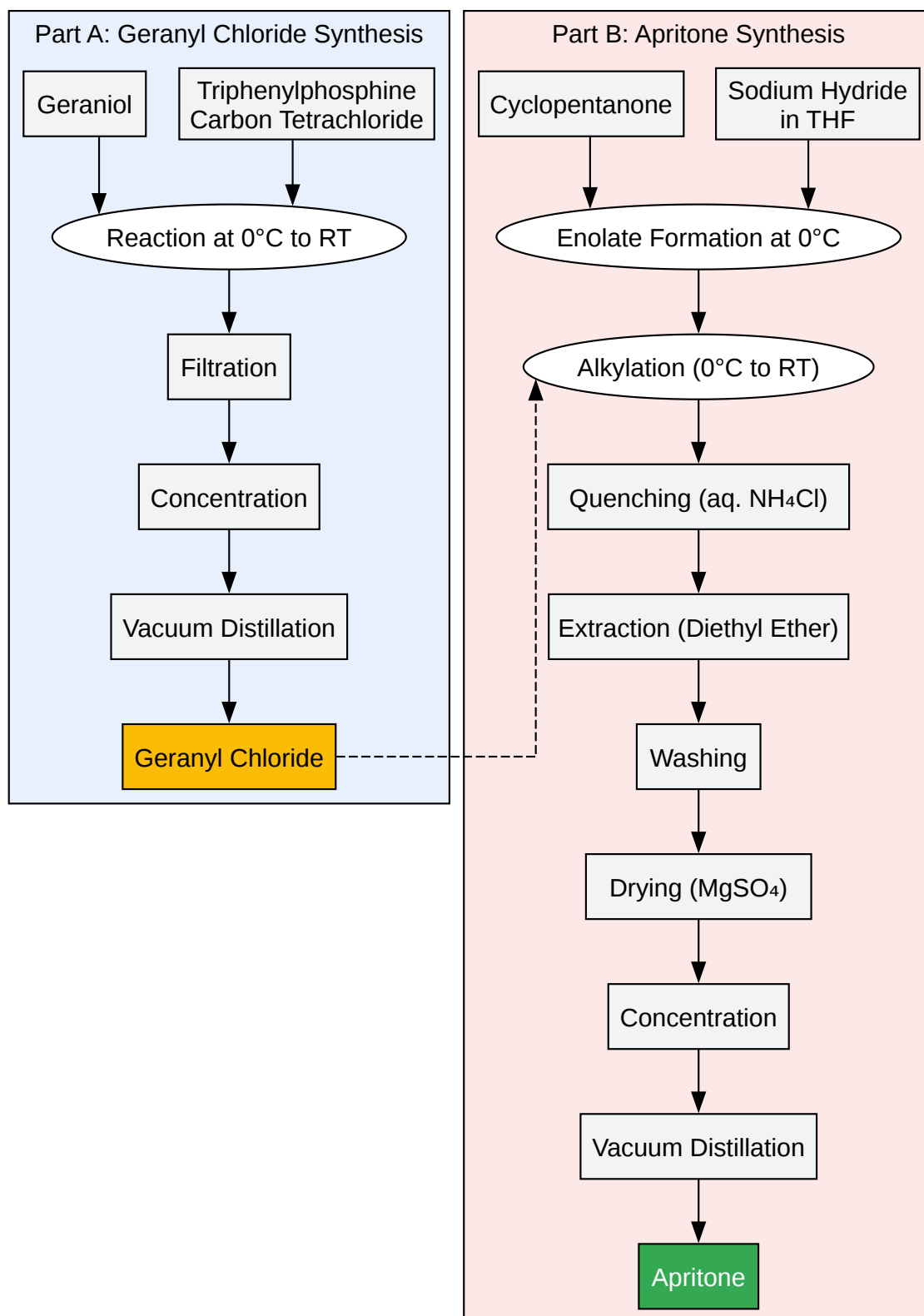
- Purification: The crude product is purified by vacuum distillation to yield geranyl chloride.

Part B: α -Alkylation of Cyclopentanone with Geranyl Chloride

This procedure is based on the general principles of ketone enolate alkylation.

- Reaction Setup: A 500 mL, three-necked, round-bottomed flask is equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere. The apparatus is flame-dried before use.
- Base and Solvent: Anhydrous tetrahydrofuran (THF, 200 mL) is added to the flask, followed by sodium hydride (4.8 g of a 60% dispersion in mineral oil, 0.12 mol), which has been previously washed with hexanes to remove the oil.
- Enolate Formation: The flask is cooled to 0°C, and cyclopentanone (8.4 g, 0.10 mol), freshly distilled, is added dropwise to the stirred suspension of sodium hydride in THF. The mixture is stirred at this temperature for 1 hour to ensure complete formation of the sodium enolate.
- Alkylation: A solution of geranyl chloride (17.3 g, 0.10 mol) from Part A in anhydrous THF (50 mL) is added dropwise to the enolate solution at 0°C. The reaction mixture is then allowed to warm to room temperature and stirred overnight.
- Quenching and Extraction: The reaction is carefully quenched by the dropwise addition of a saturated aqueous solution of ammonium chloride (50 mL). The mixture is then transferred to a separatory funnel, and the aqueous layer is extracted with diethyl ether (3 x 100 mL).
- Washing: The combined organic layers are washed with water (100 mL) and brine (100 mL), then dried over anhydrous magnesium sulfate.
- Purification: The solvent is removed under reduced pressure, and the resulting crude oil is purified by vacuum distillation to afford **Apritone**.

Synthesis Workflow Diagram



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Detailed workflow for the synthesis of **Apritone**.

Biological Signaling Pathways

Currently, there is no scientific literature available that describes any specific interactions of **Apritone** with biological signaling pathways. As a fragrance and flavor compound, its primary function is to elicit an olfactory or gustatory response. Its use in consumer products is at concentrations where it is not expected to have pharmacological activity.

Conclusion

Apritone is a testament to the power of synthetic organic chemistry in the field of fragrance and flavor science. Its development provided the industry with a stable, potent, and versatile molecule that captures the essence of ripe stone fruits. The synthesis, achievable through a robust α -alkylation of cyclopentanone, is a classic example of carbon-carbon bond formation. The detailed physicochemical data and synthetic protocols provided in this guide offer a comprehensive resource for researchers and professionals in the field.

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